Interpreting morphological changes induced by S 82-5455

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*S 82-5455*
CAS No.:	*90832-34-1*
Cat. No.:	*B1680455*

Get Quote

Technical Support Center: S 82-5455

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing the floxacrine derivative **S 82-5455** in studies of Plasmodium berghei.

Frequently Asked Questions (FAQs)

Q1: What is **S 82-5455** and what is its primary application in research?

S 82-5455 is a floxacrine derivative, chemically identified as 7-chloro-1-(4N - methylpiperazino -1N-imino)-10-hydroxy-1, 2, 3, 4-tetrahydro-3-(4-trifluoromethylphenyl)-9(10 H)- acridone.[1][2] It is primarily used as an antimalarial agent and has demonstrated high activity against the asexual erythrocytic stages of drug-sensitive strains of Plasmodium berghei in both mice and rats.[1][2]

Q2: What are the expected morphological changes in P. berghei after treatment with **S 82-5455**?

© 2026 BenchChem. All rights reserved.

Following a single dose of **S 82-5455**, a sequence of distinct morphological alterations can be observed in the erythrocytic stages of P. berghei. These changes, observed via light and electron microscopy, indicate parasite distress and eventual destruction.[1]

Q3: How long does it take to observe these morphological changes?

The morphological changes are time-dependent. Initial changes, such as swelling of the endoplasmic reticulum and mitochondria, can be observed as early as 6 hours after treatment. The majority of parasites are destroyed by 23 hours, and remnants are typically cleared from smears by 96 hours post-treatment.

Q4: What is the proposed mechanism of action for **S 82-5455**?

While the precise signaling pathway for **S 82-5455** is not fully elucidated, its induction of mitochondrial enlargement suggests a potential disruption of mitochondrial function. Other acridone derivatives have been shown to target the mitochondrial bc1 complex and heme detoxification pathways in Plasmodium. The observed morphological changes are consistent with a mechanism that leads to significant cellular stress and breakdown of essential organelles.

Troubleshooting Guide

© 2026 BenchChem. All rights reserved.

Problem	Possible Cause	Suggested Solution
No observable morphological changes in P. berghei after treatment.	Incorrect dosage or administration route.	Verify the dosage and administration route as per the experimental protocol. The original studies used single oral or subcutaneous doses of 25 and 50 mg/kg in rats.
Drug inactivity.	Ensure the compound S 82-5455 has been stored correctly and has not degraded.	
Insufficient observation time.	Morphological changes are progressive. Ensure observations are made at appropriate time points (e.g., 6, 12, and 23 hours post-treatment).	
Host cell lysis is observed, but parasite morphology appears unchanged.	This is an unexpected outcome. The primary effect of S 82-5455 is on the parasite.	Re-evaluate the experimental conditions. Consider the possibility of a confounding factor or an artifact in sample preparation.
Difficulty in identifying specific organelle changes.	Inadequate microscopic resolution.	Electron microscopy is essential for resolving detailed ultrastructural changes such as swollen endoplasmic reticulum and enlarged mitochondria.
Suboptimal sample preparation.	Ensure proper fixation and staining techniques are used for both light and electron microscopy to preserve and visualize parasite morphology accurately.	

© 2026 BenchChem. All rights reserved.

Quantitative Data Summary

The following table summarizes the time-course of morphological changes in the erythrocytic stages of P. berghei following a single oral/subcutaneous dose of **S 82-5455** (25/50 mg/kg respectively) in rats.

Time Post-Treatment	Observed Morphological Changes
6 hours	- Swollen lacunae of the endoplasmic reticulum.- Extremely enlarged mitochondrion.
> 6 hours	- Apparent vacuolisation of the cytoplasm.- Pyknosis of the nucleus.- Distinctly enlarged perinuclear space.- Marked fissuring of the cytoplasm.
23 hours	- Disruption of the parasite's pellicle, leading to destruction.- Majority of degenerate parasites are found outside the ruptured host cell.
96 hours	- Complete disappearance of damaged parasite and host cell remnants from smears.

Experimental Protocols

In Vivo Efficacy Study in Rats

This protocol is based on the methodology described by Raether and Mehlhorn (1984).

- Animal Model: Inbred rat strains susceptible to P. berghei infection.
- Parasite Strain: A drug-sensitive line of Plasmodium berghei.
- Infection: Induce blood-stage infection in the rats.
- Drug Administration:
  - Prepare a solution or suspension of **S 82-5455**.

© 2026 BenchChem. All rights reserved.

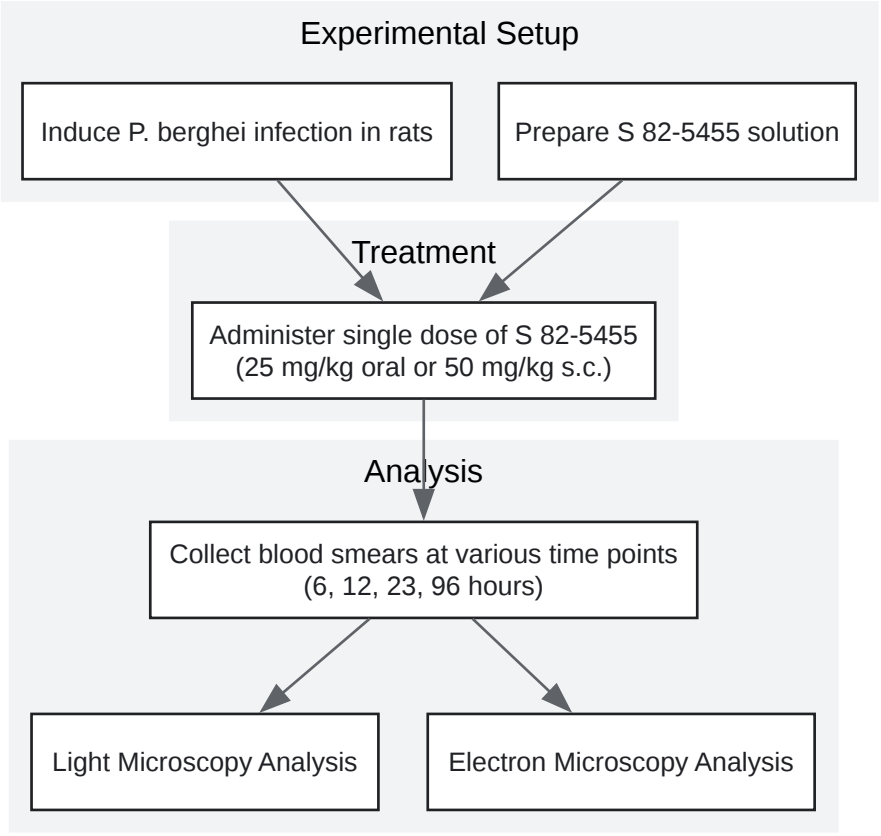
- Administer a single dose of 25 mg/kg orally or 50 mg/kg subcutaneously.

- Sample Collection:
  - Collect blood smears from the rats at various time points post-treatment (e.g., 6, 12, 23, 48, 72, and 96 hours).

- Microscopic Analysis:
  - Light Microscopy: Stain blood smears to observe general parasite morphology and parasitemia levels.
  - Electron Microscopy: Process blood samples for electron microscopy to examine the ultrastructural changes within the parasites. This involves fixation, embedding, sectioning, and staining with heavy metals.

Visualizations

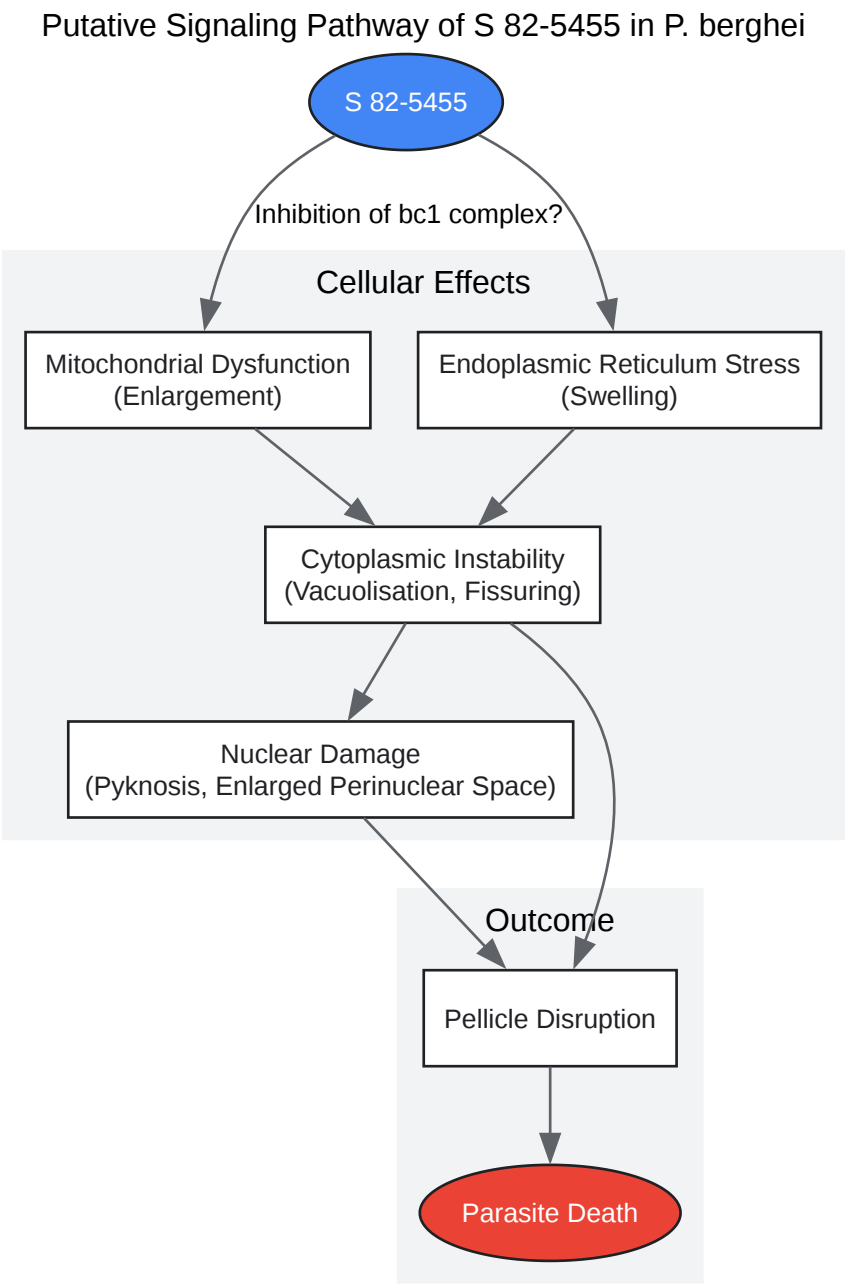
Experimental Workflow for Assessing S 82-5455 Efficacy



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Experimental workflow for **S 82-5455** efficacy testing.



Click to download full resolution via product page

Caption: Putative signaling pathway of **S 82-5455** in P. berghei.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Action of a new floxacrine derivative (S 82 5455) on asexual stages of Plasmodium berghei: a light and electron microscopical study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Interpreting morphological changes induced by S 82-5455]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680455/docs#interpreting-morphological-changes-induced-by-s-82-5455]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.